

solubility profile of isoamyl laurate in various solvents

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Compound of Interest

Compound Name: *Isoamyl Laurate*

Cat. No.: *B1219665*

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An In-depth Technical Guide to the Solubility Profile of **Isoamyl Laurate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the solubility characteristics of **isoamyl laurate**, a versatile ester widely utilized in the cosmetic, personal care, and pharmaceutical industries. Understanding its solubility is critical for formulation development, ensuring product stability, and optimizing performance.

Introduction to **Isoamyl Laurate**

Isoamyl laurate (CAS 6309-51-9), the ester of isoamyl alcohol and lauric acid, is a non-greasy emollient prized for its light, silky feel, often serving as a natural alternative to silicones.^{[1][2][3]} ^[4] Chemically known as 3-methylbutyl dodecanoate, it is a colorless to pale yellow liquid with the molecular formula C₁₇H₃₄O₂.^[5] Its primary functions in formulations include acting as a skin-conditioning agent, texture enhancer, and an effective solvent for UV filters and pigments. The compound's hydrophobic nature, a result of its long carbon chain, dictates its solubility profile, making it highly soluble in organic solvents and oils while being insoluble in water.

Quantitative Solubility Data

The solubility of **isoamyl laurate** has been determined in various organic solvents. The data presented below is crucial for formulators selecting appropriate solvent systems to achieve desired product characteristics.

Table 1: Solubility of **Isoamyl Laurate** in Various Solvents at 20°C

Solvent	Chemical Class	Solubility (g/100 mL)	Solubility (g/L)	Reference
Cyclohexanone	Ketone	102.92	1029.24	
Acetone	Ketone	70.35	703.46	
n-Butanol	Alcohol	55.05	550.45	
Isopropanol	Alcohol	55.34	553.38	
Ethanol	Alcohol	52.07	520.7	
Ethyl Acetate	Ester	50.81	508.11	
n-Propanol	Alcohol	50.51	505.09	
Triethyl Orthoformate	Ester	36.30	363.01	
Methanol	Alcohol	32.62	326.23	
Propylene Glycol	Glycol	25.47	254.74	
m-Xylene	Aromatic Hydrocarbon	20.34	203.43	
Dichloromethane	Halogenated Hydrocarbon	14.49	144.94	
n-Octanol	Alcohol	14.20	141.97	
Acetonitrile	Nitrile	12.27	122.73	
Isobutyl Acetate	Ester	11.79	117.9	
1,2-Dichlorobenzene	Halogenated Hydrocarbon	8.99	89.94	

Qualitative Solubility Profile

Beyond quantitative data, the general solubility behavior of **isoamyl laurate** is well-established:

- Water: It is consistently reported as insoluble in water. An estimated water solubility is approximately 0.01354 mg/L at 25°C.
- Alcohols: It is soluble in various alcohols, including ethanol.
- Oils: **Isoamyl laurate** is described as oil-soluble and miscible with all oils, making it an excellent component for the oil phase of emulsions.
- Organic Solvents: It is readily soluble in a wide range of organic solvents.

Experimental Protocol: Isothermal Equilibrium Solubility Method

The following section details a standard methodology for determining the solubility of a liquid ester like **isoamyl laurate** in various solvents. This protocol is based on the common "shake-flask" or isothermal equilibrium method.

Objective: To determine the concentration of **isoamyl laurate** in a saturated solution of a specific solvent at a constant temperature.

Materials and Equipment:

- High-purity **isoamyl laurate** (>97%)
- Analytical grade solvents
- Analytical balance
- Thermostatically controlled shaker or water bath
- Vials with airtight caps
- Centrifuge
- Syringes and syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks and pipettes

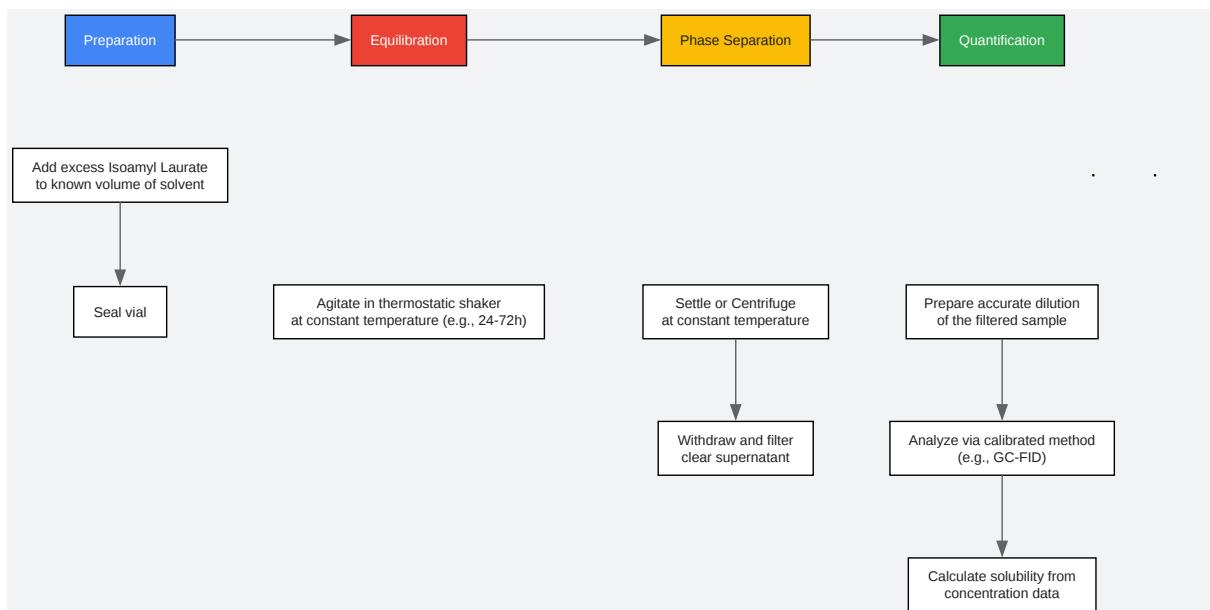
- Analytical instrument for quantification (e.g., Gas Chromatograph with Flame Ionization Detector - GC-FID)

Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of **isoamyl laurate** to a known volume or mass of the selected solvent in a sealed vial. The presence of a distinct undissolved phase of **isoamyl laurate** is necessary to ensure saturation.
- Equilibration: Place the vials in a thermostatic shaker set to a constant temperature (e.g., 20°C or 25°C). Agitate the mixtures for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. The time required for equilibration should be determined empirically.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the same constant temperature for several hours to allow the undissolved solute to settle. For stable emulsions or fine dispersions, centrifugation at the same temperature may be required to achieve clear phase separation.
- Sample Collection: Carefully withdraw an aliquot of the clear, supernatant liquid (the saturated solution) using a syringe. Immediately pass the aliquot through a syringe filter to remove any undissolved micro-droplets or solid impurities.
- Dilution: Accurately dilute the filtered aliquot with a known volume of a suitable solvent (one in which both the solute and the original solvent are fully miscible) to bring the concentration within the calibrated range of the analytical instrument.
- Quantification: Analyze the diluted sample using a pre-calibrated analytical method, such as GC-FID. A calibration curve should be prepared using standard solutions of **isoamyl laurate** of known concentrations.
- Data Calculation: Calculate the concentration of **isoamyl laurate** in the saturated solution, accounting for the dilution factor. The solubility is typically expressed in g/100 mL, g/L, or mol/L.

Visualization of Experimental Workflow

The logical flow for determining the solubility of **isoamyl laurate** is illustrated below.

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Caption: Workflow for Isothermal Equilibrium Solubility Determination.

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